

Application Notes and Protocols for Diphenyl Diselenide Mediated Intramolecular Cyclization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl diselenide*

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This document provides detailed application notes and protocols for intramolecular cyclization reactions mediated by **diphenyl diselenide**. These protocols offer versatile and efficient methods for the synthesis of a variety of heterocyclic compounds, which are valuable scaffolds in medicinal chemistry and materials science. Three distinct methodologies are presented: an electrochemical approach, a visible-light-induced method, and a Lewis acid-mediated cyclization.

Electrochemical Oxidative Radical Cascade Cyclization of Dienes with Diselenides

This protocol details a green and efficient method for the synthesis of seleno-benzazepines through an electrochemical oxidative radical cascade cyclization of dienes with diselenides. The reaction proceeds under metal-free, external oxidant-free, and base-free conditions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Application Note:

This electrochemical method is particularly advantageous for its mild reaction conditions and the avoidance of stoichiometric chemical oxidants, making it an environmentally friendly approach.[\[1\]](#)[\[2\]](#)[\[3\]](#) The reaction tolerates a range of functional groups on both the diene and the diselenide, providing access to a diverse library of seven-membered N-heterocycles.[\[2\]](#) The use of an undivided cell simplifies the experimental setup.[\[1\]](#)[\[2\]](#)

Experimental Protocol:

General Procedure for the Electrosynthesis of Seleno-benzazepines:[\[2\]](#)

- To an undivided electrochemical cell (10 mL) equipped with a magnetic stir bar, add the diene substrate (0.5 mmol, 1.0 equiv), **diphenyl diselenide** (0.5 mmol, 1.0 equiv), and $n\text{-Bu}_4\text{NBF}_4$ (0.5 mmol, 1.0 equiv).
- Add acetonitrile (11 mL) as the solvent.
- Equip the cell with a graphite rod anode (6 mm diameter, ~15 mm immersion depth) and a platinum plate cathode (15 mm × 15 mm × 0.3 mm).
- Stir the reaction mixture under an argon atmosphere.
- Electrolyze the mixture at a constant current of 18 mA for 6 hours at room temperature.
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to afford the desired seleno-benzazepine product.

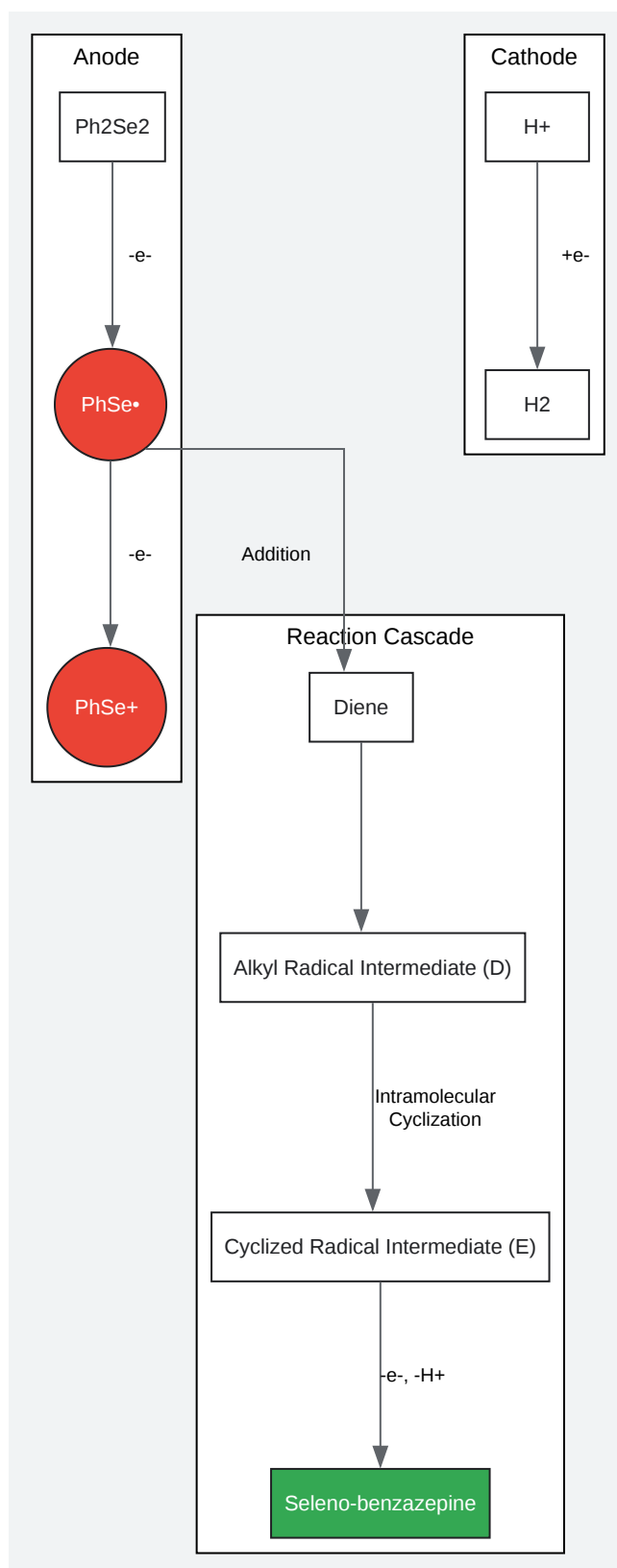
Data Presentation:

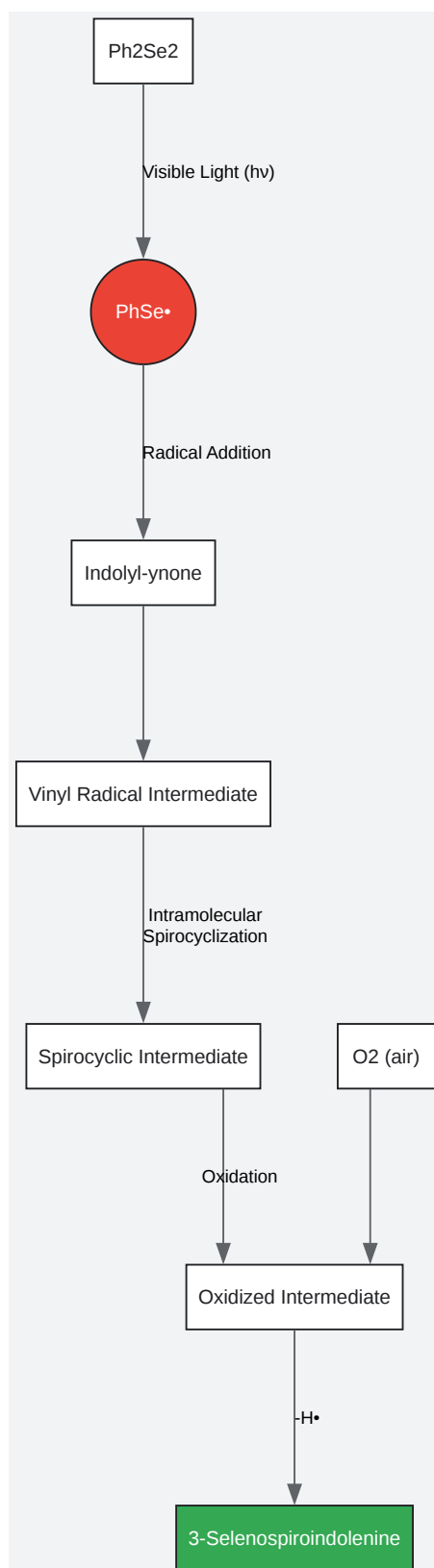
Table 1: Substrate Scope for the Electrochemical Synthesis of Seleno-benzazepines[\[2\]](#)

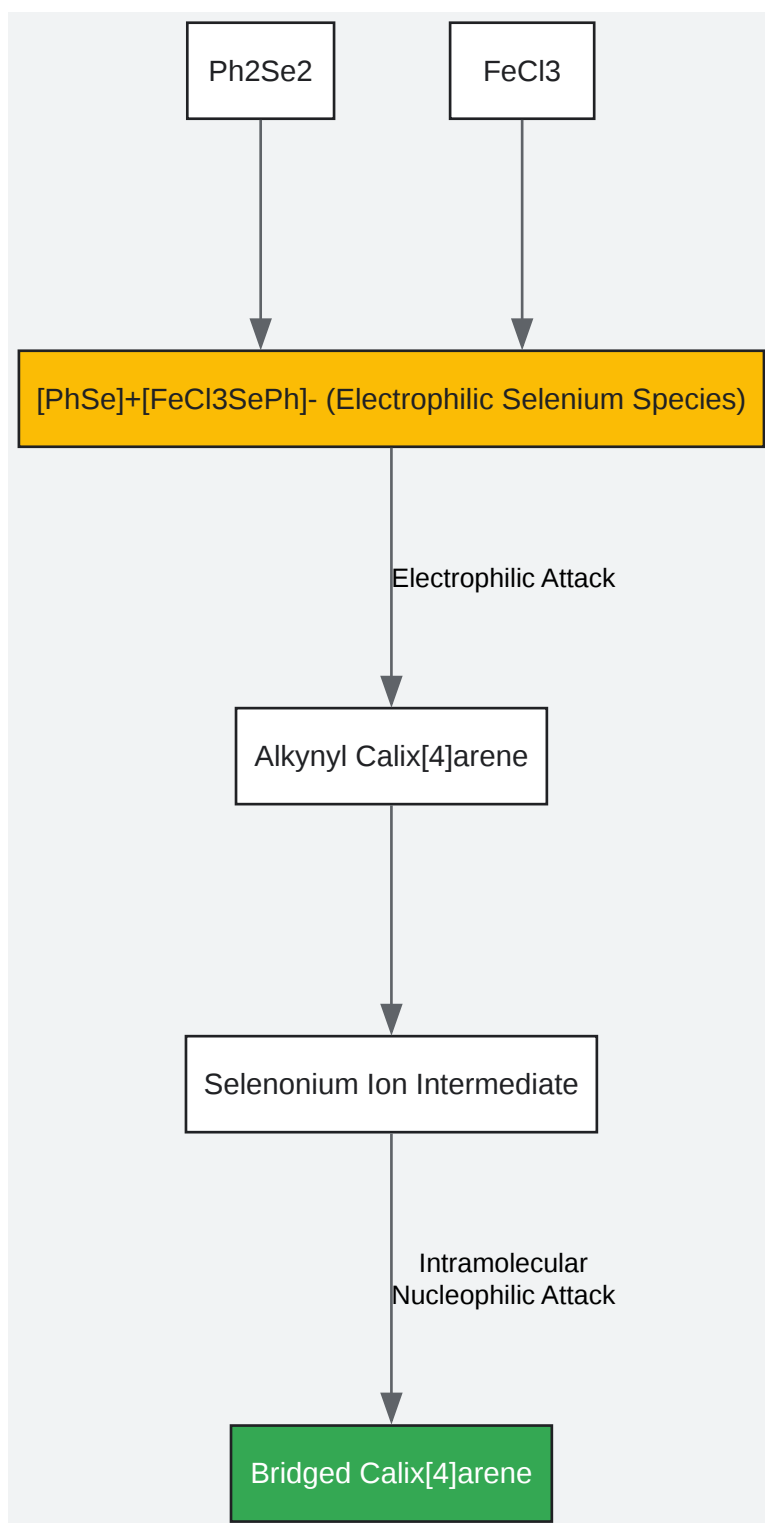
Entry	Diene Substrate (1)	Diselenide (2)	Product (3)	Yield (%)
1	N-allyl-4-methyl-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Diphenyl diselenide	3a	80
2	N-allyl-4-methoxy-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Diphenyl diselenide	3b	75
3	N-allyl-4-fluoro-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Diphenyl diselenide	3c	72
4	N-allyl-4-chloro-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Diphenyl diselenide	3d	78
5	N-allyl-4-bromo-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Diphenyl diselenide	3e	84
6	N-allyl-4-(trifluoromethyl)-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Diphenyl diselenide	3f	65

7	N-allyl-4-methyl-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Bis(4-methoxyphenyl) diselenide	3g	76
8	N-allyl-4-methyl-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Bis(4-fluorophenyl) diselenide	3h	70
9	N-allyl-4-methyl-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Dibenzyl diselenide	3i	58
10	N-allyl-4-methyl-N-(2-(1-phenylvinyl)phenyl)benzenesulfonamide	Dimethyl diselenide	3j	45

Mechanistic Pathway:







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References

- 1. Electrochemical oxidative radical cascade cyclization of dienes and diselenides towards the synthesis of seleno-benzazepines - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. Electrochemical oxidative radical cascade cyclization of dienes and diselenides towards the synthesis of seleno-benzazepines - PubMed [pubmed.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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